



## An In-depth Technical Guide to 13(5H)-Picenone

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical properties, synthesis, and potential biological relevance of the polycyclic aromatic ketone, 13(5H)-picenone. The information is intended for researchers and professionals in the fields of medicinal chemistry, pharmacology, and drug development.

### **Chemical Identification and Properties**

While a specific CAS number for 13(5H)-picenone is not readily available in public databases, its IUPAC name and other identifiers have been established.

IUPAC Name: 5H-picen-13-one[1]

Table 1: Computed Physicochemical Properties of 13(5H)-Picenone



Property	Value	Reference
Molecular Formula	C22H14O	[1]
Molecular Weight	294.3 g/mol	[1]
XLogP3-AA	4.7	[1]
Hydrogen Bond Donor Count	0	[1]
Hydrogen Bond Acceptor Count	1	[1]
Rotatable Bond Count	0	[1]
Exact Mass	294.104465066 Da	[1]
Monoisotopic Mass	294.104465066 Da	[1]

## **Experimental Protocols**

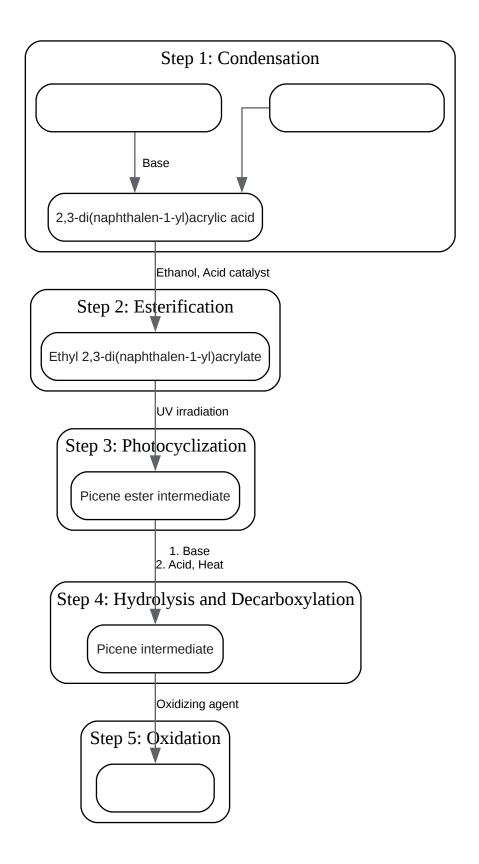
The following sections detail a plausible synthetic route and a common method for evaluating the anti-inflammatory activity of compounds like 13(5H)-picenone and its derivatives, based on available literature.

### **Synthesis of Picene Scaffolds**

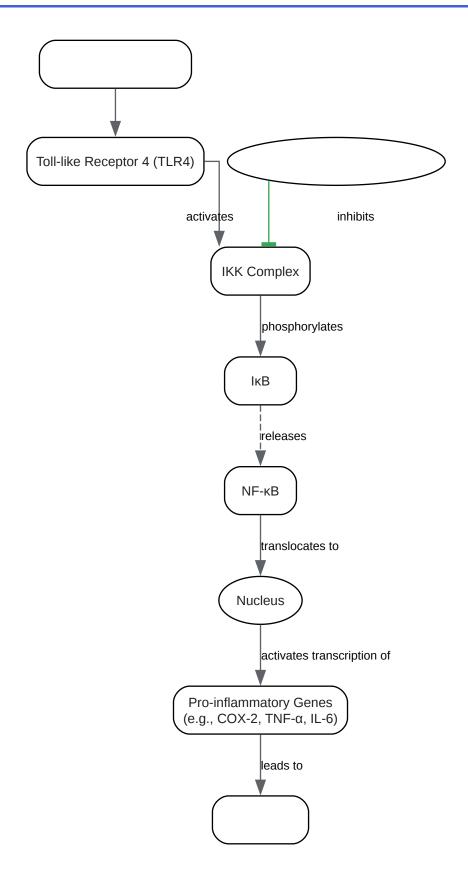
The synthesis of picene derivatives often involves a photocyclization reaction. A versatile method for creating the picene core involves the photocyclization of a 2,3-di(naphthalen-1-yl)acrylic acid ester under UV irradiation, which is reported to proceed under mild conditions with improved yields.[2] Subsequent chemical modifications would be necessary to yield 13(5H)-picenone.

Hypothetical Synthetic Workflow for 13(5H)-Picenone









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